

# Application Notes and Protocols for BSA-Cy5.5

## Labeling of Cells

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Bovine Serum Albumin-Cy5.5

Cat. No.: B15602774

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## Introduction

Bovine Serum Albumin (BSA) conjugated with the near-infrared fluorescent dye Cyanine 5.5 (Cy5.5) is a valuable tool for a variety of biological applications. Due to its biocompatibility and well-defined molecular weight, BSA-Cy5.5 is frequently employed as a tracer for studying cellular processes such as endocytosis, vesicle trafficking, and membrane permeability.[1] The bright and stable fluorescence of the Cy5.5 dye, which has an excitation maximum around 675 nm and an emission maximum around 694 nm, allows for sensitive detection with minimal autofluorescence from biological samples.[2]

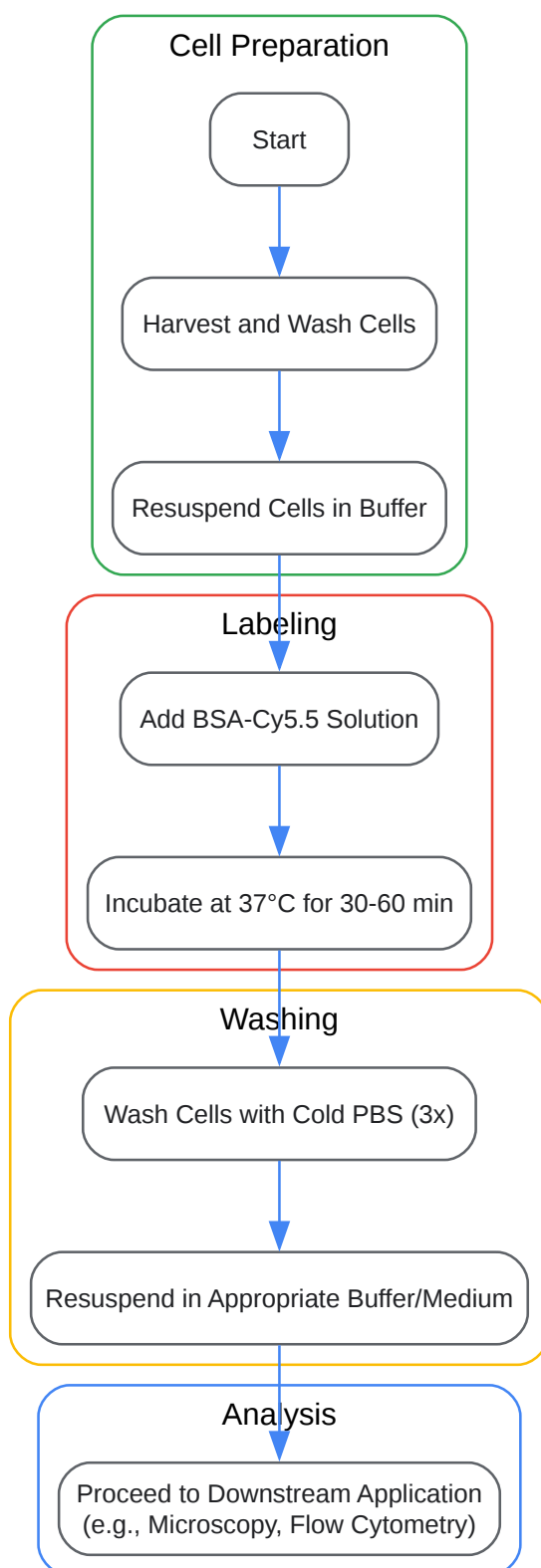
These application notes provide a comprehensive, step-by-step guide for the fluorescent labeling of both adherent and suspension cells using BSA-Cy5.5. The protocols have been developed to ensure robust and reproducible results for downstream applications, including fluorescence microscopy and flow cytometry.

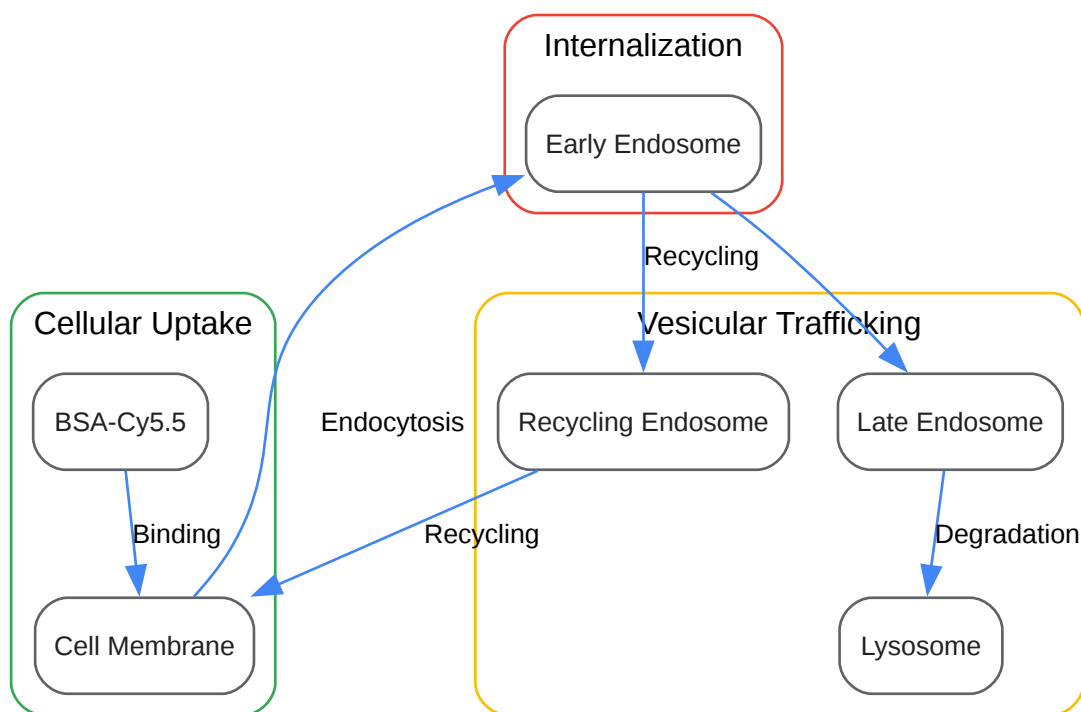
## Data Presentation

The following table summarizes the key quantitative parameters for the BSA-Cy5.5 cell labeling protocol. Optimal conditions may vary depending on the cell type and experimental goals, so it is recommended to perform initial titration experiments.

Parameter	Recommended Range	Notes
BSA-Cy5.5 Concentration	1 - 25 µg/mL (approximately 15 - 375 nM)	Start with a concentration in the lower end of the range and optimize as needed. Higher concentrations may be required for shorter incubation times.
Cell Density (Adherent)	$5 \times 10^4$ - $2 \times 10^5$ cells/mL	Seed cells to achieve 70-80% confluency at the time of labeling.
Cell Density (Suspension)	$1 \times 10^6$ - $5 \times 10^6$ cells/mL	Ensure a single-cell suspension for uniform labeling.
Incubation Time	30 - 60 minutes	Longer incubation times may lead to increased internalization of the conjugate.
Incubation Temperature	37°C	Incubation at 37°C facilitates active cellular processes like endocytosis. For surface labeling, incubation can be performed at 4°C.
Washing Buffer	Phosphate-Buffered Saline (PBS) or Hank's Balanced Salt Solution (HBSS)	Use a buffer that maintains physiological pH and osmolarity.

## Experimental Workflow





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## References

- 1. biotium.com [biotium.com]
- 2. BSA, Cy5.5 labeled [nanocs.net]
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